

Technical Support Center: 2-Methyl-4-nitroquinoline 1-oxide (MNQO)

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Compound of Interest

Compound Name: 2-Methyl-4-nitroquinoline 1-oxide

CAS No.: 4831-62-3

Cat. No.: B1209715

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Compound Profile & The Solubility Paradox

2-Methyl-4-nitroquinoline 1-oxide (CAS: 4831-62-3) is a structural analog of the well-characterized carcinogen 4-nitroquinoline 1-oxide (4-NQO). It is primarily utilized in two distinct workflows: as a pro-carcinogen in oncological modeling (inducing squamous cell carcinoma) and as an electrophilic scaffold in heterocyclic synthesis.

The Core Challenge: MNQO exhibits a "Solubility Paradox." It possesses high polarity due to the N-oxide (

) and nitro moieties, yet the planar quinoline ring and the 2-methyl group confer significant lipophilicity. This results in a compound that is soluble in dipolar aprotic solvents (DMSO, DMF) but thermodynamically unstable in aqueous media, leading to rapid precipitation ("crashing out") upon dilution.

Physicochemical Data Matrix[1][2]

Parameter	Value / Characteristic	Notes
Appearance	Yellow crystalline powder	Sensitive to light (photodegradation).
DMSO Solubility	~38–60 mg/mL	Critical: Hygroscopic DMSO reduces solubility drastically.
Ethanol Solubility	2–5 mg/mL	Poor. Heating required; often precipitates upon cooling.
Water Solubility	< 1 mg/mL (Insoluble)	Forms a suspension, not a solution.
Reactivity	Electrophile (C4 position)	Nitro group is a facile leaving group for nucleophiles.

Module A: Biological Assay Optimization

Target Audience: In vivo researchers and cell biologists.

Issue: "My compound precipitates immediately when I add the DMSO stock to the culture media or saline."

Root Cause: The hydrophobic effect. When the DMSO solvation shell is stripped away by water molecules, the hydrophobic planar rings of MNQO aggregate instantly.

The "Golden Co-Solvent" Protocol (Self-Validating)

For animal studies or high-concentration cellular assays, simple DMSO/Water mixtures fail. You must use a step-wise density gradient approach to maintain the micellar suspension.

Recommended Formulation: 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline

Step-by-Step Methodology:

- Weighing: Weigh MNQO into a sterile amber glass vial (protect from light).
- Solvation (The Anchor): Add 10% volume of anhydrous DMSO. Vortex vigorously until the solution is perfectly clear and bright yellow. Checkpoint: If particles remain here, do not

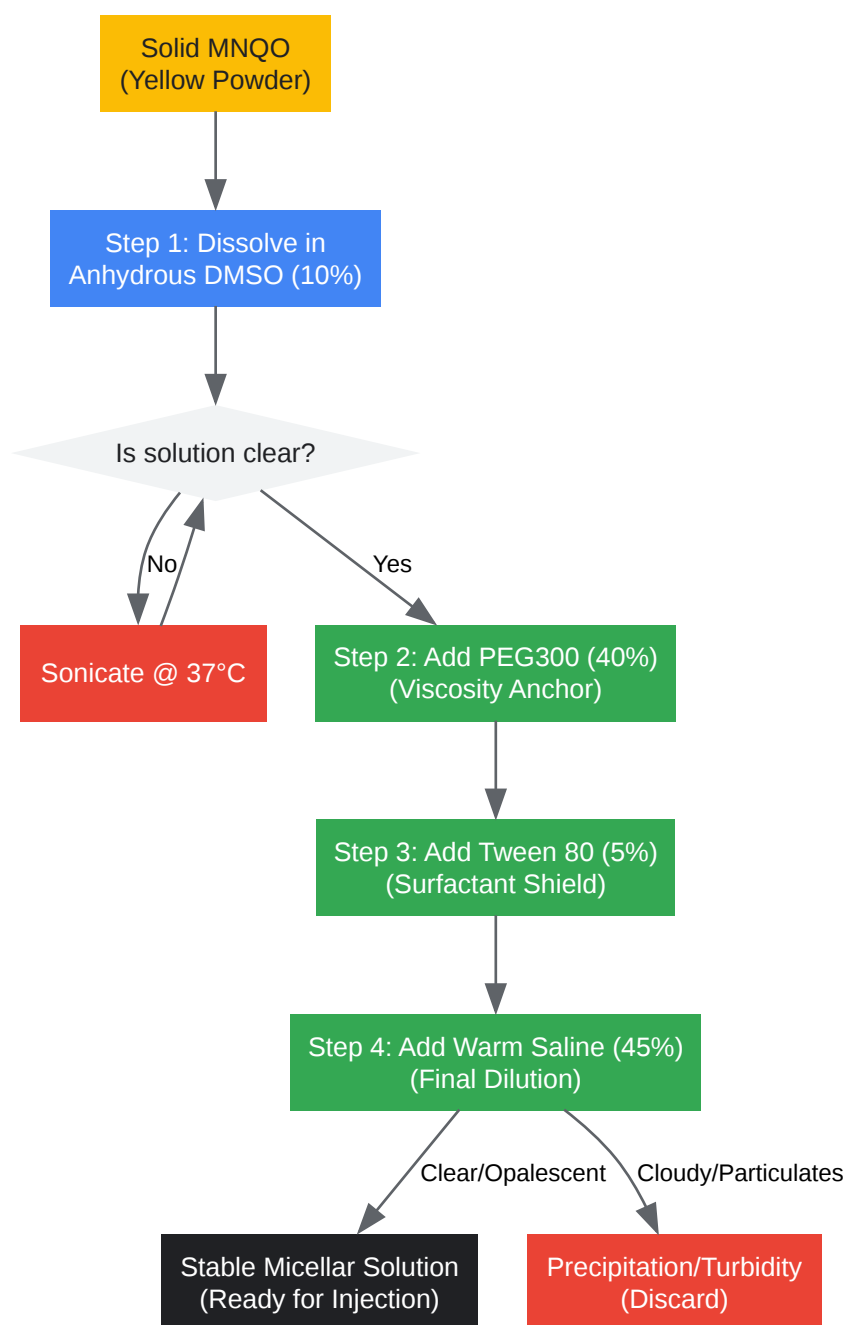
proceed. Sonicate at 37°C.

- Stabilization: Add 40% volume of PEG300. Vortex. The solution will become viscous.
- Emulsification: Add 5% volume of Tween 80. Vortex gently to avoid foaming.
- Dilution: Slowly add 45% volume of pre-warmed (37°C) saline/PBS while vortexing.



Expert Insight: Do not change the order of addition. Adding saline before PEG/Tween will cause irreversible precipitation.

Workflow Visualization: The Solubility Cascade



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Figure 1: Decision tree for preparing stable in vivo formulations. Adherence to the addition order is critical to prevent "crashing out."

Module B: Synthetic Chemistry Troubleshooting

Target Audience: Medicinal Chemists.

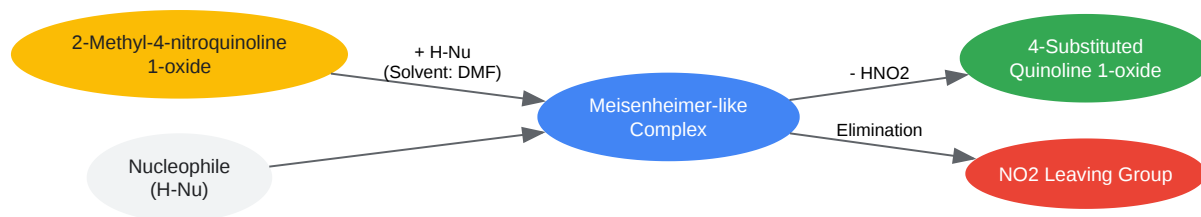
Issue: "The reaction yields are low, or the product oils out during workup."

Context: MNQO is typically used as an electrophile where the nitro group at position 4 is displaced by a nucleophile (e.g., amines, thiols) via Nucleophilic Aromatic Substitution ().

Protocol: Optimizing Reactions

- Solvent Selection:
 - Avoid: Ethanol/Methanol (unless refluxing). The low solubility of MNQO at room temperature slows reaction kinetics.
 - Preferred: DMF or Acetonitrile. These dissolve the MNQO completely, making the C4-nitro group accessible.
- Temperature Control:
 - The 2-methyl group provides steric hindrance adjacent to the ring nitrogen, but less so at the C4 position. However, the N-oxide bond is thermally sensitive.
 - Limit: Do not exceed 80°C for prolonged periods to avoid deoxygenation (loss of the N-oxide).
- Workup (The "Oiling Out" Fix):
 - If the product oils out upon adding water to the DMF reaction mixture:
 - Decant the water.
 - Dissolve the oil in a minimal amount of Dichloromethane (DCM).
 - Dry over .
 - Add Diethyl Ether or Hexane dropwise to induce crystallization.

Mechanism Visualization: Nitro-Displacement



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Figure 2: The

pathway. The nitro group at C4 is displaced. Using dipolar aprotic solvents (DMF) ensures the reactant remains in solution to facilitate the attack.

Frequently Asked Questions (FAQ)

Q1: Can I store the DMSO stock solution at 4°C? A: No. DMSO freezes at ~-19°C. Repeated freeze-thaw cycles from a refrigerator can induce precipitation and water absorption (hygroscopicity). Store aliquots at -20°C or -80°C in tightly sealed, amber vials. Once thawed, use immediately; do not refreeze.

Q2: The compound turned from yellow to brown/orange. Is it still good? A: This indicates photodegradation or reduction. Quinoline 1-oxides are light-sensitive.^[1] If the color shift is significant, check purity via LC-MS. If the characteristic N-oxide peak (M+16 relative to parent quinoline) is diminished, discard the batch.

Q3: Is this compound toxic? A: Yes, highly. Like its parent 4-NQO, **2-Methyl-4-nitroquinoline 1-oxide** should be treated as a potent mutagen and carcinogen. It forms DNA adducts after metabolic reduction.^[2] Handle only in a biosafety cabinet (BSC) with double nitrile gloves.

Q4: Why does the solubility data for 4-NQO differ slightly from my results with the 2-methyl derivative? A: The 2-methyl group adds lipophilicity (hydrophobicity). While 4-NQO might tolerate a slightly higher water percentage, the 2-methyl derivative will precipitate faster. Always err on the side of higher organic co-solvent ratios (PEG/Tween) compared to standard 4-NQO protocols.

References

- Frontiers in Immunology. (2023). 4-nitroquinoline 1-oxide induces immune cells death to onset early immunosuppression. Frontiers. Retrieved February 1, 2026, from [[Link](#)]
- PubChem. (n.d.). **2-Methyl-4-nitroquinoline 1-oxide** Compound Summary. National Library of Medicine. Retrieved February 1, 2026, from [[Link](#)]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 4-Nitroquinoline 1-oxide - Wikipedia [en.wikipedia.org]
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